

3-Bromo-5-(bromomethyl)benzonitrile safety and handling precautions

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Compound of Interest

Compound Name:	3-Bromo-5-(bromomethyl)benzonitrile
Cat. No.:	B054326

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An In-depth Technical Guide to the Safety and Handling of **3-Bromo-5-(bromomethyl)benzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-bromo-5-(bromomethyl)benzonitrile** (CAS RN: 124289-24-3), a brominated organic compound utilized in organic synthesis and pharmaceutical development.[\[1\]](#) Due to its hazardous nature, strict adherence to the following protocols is essential to ensure a safe laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. Below is a summary of the available data for **3-bromo-5-(bromomethyl)benzonitrile** and related compounds.

Property	Value	Source
Molecular Formula	C8H5Br2N	[2] [3] [4]
Molecular Weight	274.94 g/mol	[2] [3] [4]
Appearance	Solid	[2]
Melting Point	93-96 °C	
Storage Temperature	2-8°C, under inert atmosphere	[2] [3]

Hazard Identification and GHS Classification

3-Bromo-5-(bromomethyl)benzonitrile is classified as a hazardous substance. The GHS hazard statements indicate significant health risks associated with exposure.

GHS Classification	Hazard Statement	Signal Word	Pictograms
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	Danger	
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	Danger	
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled	Danger	
Skin Corrosion/Irritation (Category 1B)	H314: Causes severe skin burns and eye damage	Danger	corrosive
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	Warning	Exclamation mark

Note: The GHS classification is based on data for **3-bromo-5-(bromomethyl)benzonitrile** and structurally similar compounds.[\[2\]](#)[\[5\]](#)

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to minimize the risk of exposure and ensure the stability of the compound.

Engineering Controls

- Ventilation: All work with **3-bromo-5-(bromomethyl)benzonitrile** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6][7]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[8][9]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this compound.

PPE Type	Specifications	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 or OSHA 29 CFR 1910.133 standards.[6][8][10]	Protects against splashes and airborne particles that can cause severe eye damage.
Skin Protection	Appropriate protective gloves (e.g., Butyl Rubber, Polyvinyl Alcohol) and a lab coat.[10][11]	Prevents skin contact, which can be toxic and cause severe burns.[2]
Respiratory Protection	A NIOSH or European Standard EN 149 approved respirator with an appropriate filter for organic vapors and particulates should be used when engineering controls are insufficient or during emergency situations.[6][8]	Protects against the inhalation of toxic dust and vapors.

Handling Procedures

- Avoid direct contact with the substance.[7]

- Do not breathe dust, vapor, mist, or gas.[[6](#)]
- Avoid the formation of dust and aerosols.[[7](#)][[10](#)]
- Wash hands thoroughly after handling.[[10](#)]
- Do not eat, drink, or smoke in the laboratory.[[11](#)]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[[1](#)][[7](#)]
- Keep the container tightly closed and sealed.[[6](#)][[7](#)][[12](#)]
- Store locked up.[[8](#)]
- This compound is light-sensitive and should be stored away from direct sunlight.[[7](#)]
- Segregate from incompatible materials such as bases, alcohols, amines, metals, and oxidizing agents.[[8](#)][[11](#)]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air immediately.[8][13] If breathing is difficult or has stopped, provide artificial respiration.[10][13] Seek immediate medical attention.[10]
Skin Contact	Immediately remove all contaminated clothing. [7][8] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. [8][10] Seek immediate medical attention.[7][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[8][10]
Ingestion	Do NOT induce vomiting.[8][13] Rinse mouth with water.[10] Never give anything by mouth to an unconscious person.[8][10] Seek immediate medical attention.[10]

Spill Response

- Minor Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[6][8]
- Major Spills: In case of a large spill, evacuate the area immediately and contact emergency services.[12][14] Only trained personnel equipped with appropriate PPE should handle the cleanup.[7]
- Prevent the spilled material from entering drains.[7][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[10]

- **Unsuitable Extinguishing Media:** Do not use a direct stream of water as it may scatter the material.[\[6\]](#)
- **Hazardous Combustion Products:** Upon heating, this compound may decompose to produce toxic fumes, including carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas.[\[8\]](#) [\[10\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[10\]](#)

Waste Disposal

Dispose of **3-bromo-5-(bromomethyl)benzonitrile** and any contaminated materials as hazardous waste in accordance with local, regional, and national regulations.[\[10\]](#) Do not allow the chemical to enter drains or the environment.[\[7\]](#)[\[12\]](#)

Experimental Protocol: General Procedure for Handling a Hazardous Solid Compound

The following is a generalized protocol for the safe handling and use of **3-bromo-5-(bromomethyl)benzonitrile** in a laboratory setting. This protocol should be adapted to the specific requirements of the experiment.

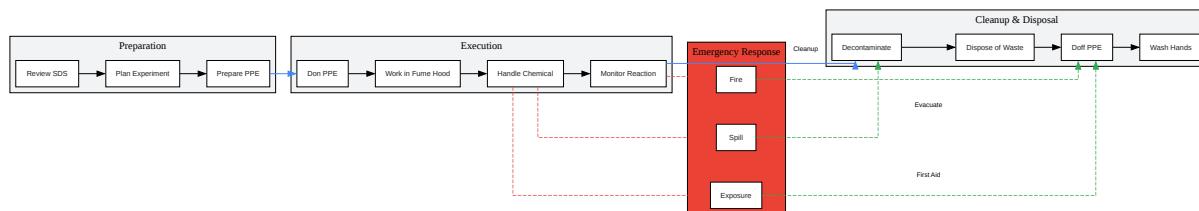
- Preparation and Pre-computation:
 - Review the Safety Data Sheet (SDS) for **3-bromo-5-(bromomethyl)benzonitrile** and all other reagents to be used.
 - Calculate the required amounts of all reagents and prepare a detailed experimental plan.
 - Ensure that all necessary PPE is available and in good condition.
- Donning PPE:
 - Put on a lab coat, followed by chemical safety goggles and any additional face protection required.

- Select and inspect the appropriate chemical-resistant gloves and wear them before handling any chemicals.
- Experimental Setup in a Fume Hood:
 - Set up all necessary glassware and equipment within a certified chemical fume hood.
 - Ensure the fume hood sash is at the appropriate working height.
- Weighing and Transfer:
 - Weigh the required amount of **3-bromo-5-(bromomethyl)benzonitrile** in a tared container within the fume hood or in a balance enclosure with appropriate ventilation.
 - Carefully transfer the solid to the reaction vessel, minimizing the creation of dust.
- Running the Reaction:
 - Conduct all subsequent steps of the experiment within the fume hood.
 - Continuously monitor the reaction for any unexpected changes.
- Work-up and Purification:
 - Perform all extraction, filtration, and purification steps within the fume hood.
- Decontamination and Cleanup:
 - Decontaminate all glassware and equipment that have come into contact with the hazardous material using an appropriate method.
 - Wipe down the work surface in the fume hood.
- Doffing PPE:
 - Remove gloves using the proper technique to avoid contaminating your hands.
 - Remove your lab coat and eye protection.

- Wash your hands thoroughly with soap and water.
- Waste Disposal:
 - Collect all waste materials in appropriately labeled hazardous waste containers.

Visualized Safety Workflow

The following diagram illustrates a logical workflow for handling hazardous chemicals in a laboratory setting.



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A flowchart illustrating the key stages of a safe laboratory workflow for handling hazardous chemicals.

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